

# Application Notes and Protocols for the Dispersion of ULTREZ™ 10 Polymer

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## Compound of Interest

Compound Name:	ULTREZ 10
CAS No.:	195739-91-4
Cat. No.:	B1181463

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These application notes provide a comprehensive guide to the proper dispersion of ULTREZ™ 10, a crosslinked polyacrylic acid polymer, ensuring optimal performance and avoiding common issues such as agglomeration. Adherence to these protocols will result in consistent and stable formulations.

## Introduction to ULTREZ™ 10

ULTREZ™ 10 is a high-purity acrylic acid polymer known for its excellent thickening, suspending, and stabilizing properties in aqueous and hydroalcoholic systems.[1][2] Its self-wetting characteristics are designed to simplify the dispersion process and reduce processing time.[1][3] However, improper handling can lead to the formation of agglomerates, commonly known as "fish eyes," which can negatively impact the final product's quality and performance.[4][5][6]

Key Properties:

- Appearance: White, fluffy powder[7]

- Odor: Slightly acetic[7]
- INCI Name: Carbomer[1][7]

## Preventing Agglomeration: The Key to Successful Dispersion

Agglomeration occurs when the outer layer of a powder particle hydrates before the core, forming a gel-like barrier that prevents water from penetrating further.[5][6] This results in undissolved lumps within the dispersion. The following protocols are designed to prevent this issue.

### Recommended Dispersion Protocol

This protocol is the most straightforward method for achieving a lump-free dispersion.

Materials and Equipment:

- ULTREZ™ 10 polymer
- Dispersion medium (e.g., deionized water)
- Variable-speed overhead mixer with a propeller or turbine impeller[5]
- Beaker or vessel of appropriate size

Procedure:

- Add the desired amount of the dispersion medium to the mixing vessel.
- Begin agitation at a moderate speed (800-1200 rpm) to create a vortex.[4][5] The vortex should be about one to one-and-a-half times the impeller diameter.[5]
- Slowly and steadily sift the ULTREZ™ 10 powder into the vortex. A coarse sieve can be beneficial for breaking up any loose agglomerates in the dry powder.[5]
- Continue mixing until the polymer is fully dispersed. The unique performance of ULTREZ™ 10 allows it to wet quickly but hydrate slowly, minimizing the risk of lumping.[8]

- The resulting dispersion will be acidic (pH ~3) and have a low viscosity.[9][10]

#### Critical Considerations:

- Avoid High Shear: Extremely high-shear mixers, such as rotor-stator homogenizers or blenders, should be used with caution as they can permanently break down the polymer structure, leading to a significant loss in viscosity.[4][5]
- Temperature: The dispersion can be prepared at room temperature.

## Neutralization: Activating the Thickening Properties

ULTREZ™ 10 is an acidic polymer that requires neutralization to achieve its maximum viscosity and thickening capabilities.[9][11][12][13] The neutralization process uncoils the polymer chains due to electrostatic repulsion, leading to a significant increase in viscosity.[9][13]

## Neutralization Protocol

#### Materials and Equipment:

- ULTREZ™ 10 dispersion
- Neutralizing agent (e.g., Sodium Hydroxide, Triethanolamine)
- pH meter
- Overhead mixer

#### Procedure:

- Continue to agitate the ULTREZ™ 10 dispersion at a moderate speed.
- Slowly add the chosen neutralizing agent to the dispersion.
- Monitor the pH of the dispersion continuously.
- Viscosity will increase as the pH approaches the optimal range.
- Continue adding the neutralizer until the target pH is reached.

## Selection of Neutralizing Agent

The choice of neutralizer depends on the desired final properties of the formulation, including the presence of alcohol.

Neutralizing Agent	Recommended Use
Sodium Hydroxide (NaOH)	Aqueous systems and hydroalcoholic systems with up to 20% alcohol.[13]
Triethanolamine (TEA)	Aqueous and hydroalcoholic systems with up to 60% alcohol.[12]
Tris Amino™	Hydroalcoholic systems with up to 60% alcohol. [12]

## Quantitative Data

### Typical Properties of ULTREZ™ 10

Property	Value	Reference
Recommended Use Level	0.2 to 1.0 wt%	[2]
Viscosity (0.5 wt% mucilage at pH 7.3-7.8)	45,000 - 65,000 mPa·s	[7]
Loss on Drying	≤ 2.0%	[7]
Residual Solvents (Ethyl Acetate + Cyclohexane)	≤ 0.45%	[7]

## Viscosity Profile as a Function of pH

The viscosity of an ULTREZ™ 10 dispersion is highly dependent on the pH. The optimal pH range for achieving maximum viscosity is typically between 6.5 and 7.5.[9][12][13]

pH	Viscosity (0.5% Concentration)
~3	Low
5.0 - 9.0	High
>9.0	Decreasing

Note: The viscosity begins to decrease at a pH above 9.0 due to the dampening of the electrostatic repulsion caused by excess electrolytes.[9][13]

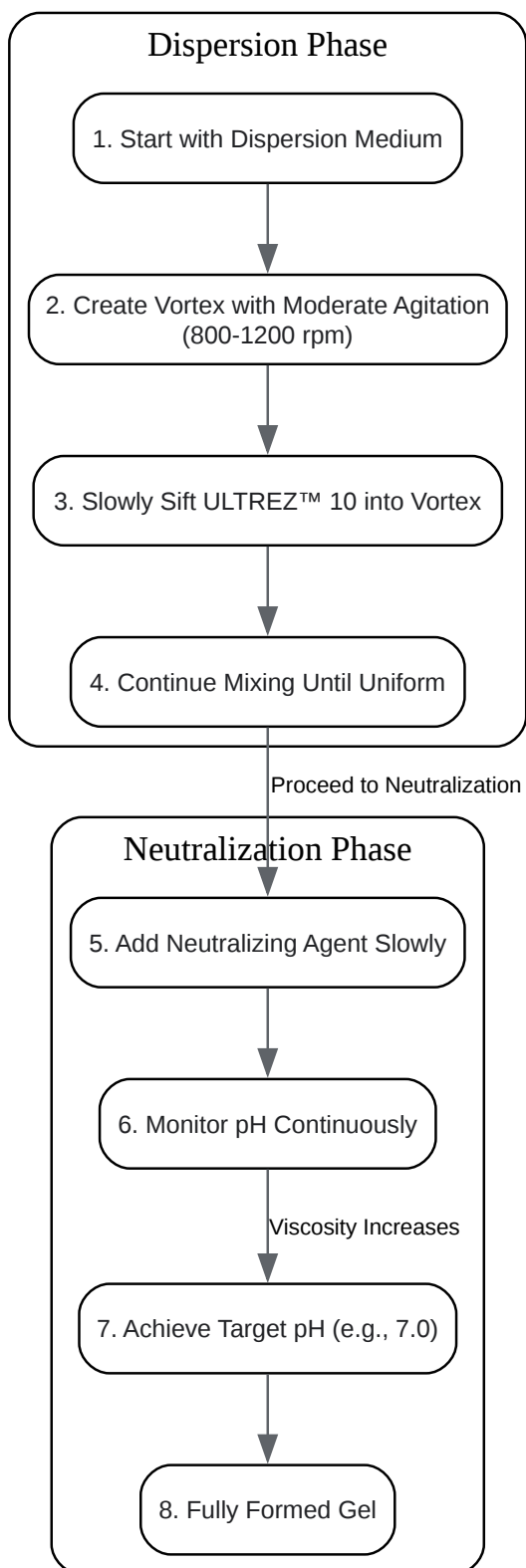
## Experimental Protocols

### Protocol for Preparing a 0.5% ULTREZ™ 10 Gel

- Dispersion: a. Measure 99.5 g of deionized water into a 250 mL beaker. b. Place the beaker under a variable-speed overhead mixer equipped with a propeller impeller. c. Adjust the mixer speed to create a vortex without splashing. d. Slowly sift 0.5 g of ULTREZ™ 10 powder into the vortex. e. Continue mixing for 15-20 minutes, or until the powder is fully hydrated and the dispersion is uniform.
- Neutralization: a. Prepare a 10% (w/w) solution of Sodium Hydroxide (NaOH). b. While continuing to stir the ULTREZ™ 10 dispersion, slowly add the 10% NaOH solution dropwise. c. Monitor the pH of the dispersion using a calibrated pH meter. d. Continue adding the NaOH solution until a pH of  $7.0 \pm 0.2$  is achieved. e. Observe the significant increase in viscosity as the gel forms.

## Visual Representations

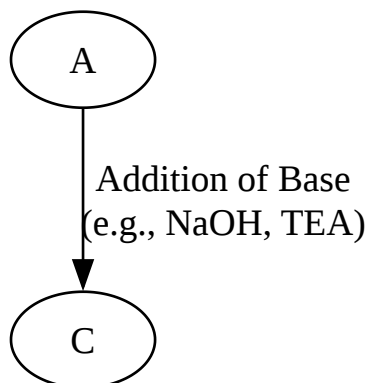
### Dispersion Workflow



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Caption: Workflow for proper dispersion and neutralization of ULTREZ™ 10.

## Mechanism of Thickeningdot



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